

Application Notes and Protocols for Oral Administration of Amoxicillin Sodium in Rodents

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Compound of Interest

Compound Name: Amoxycillin (sodium)

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Introduction

Amoxicillin is a broad-spectrum, β -lactam antibiotic widely used in veterinary and research settings to treat bacterial infections.[1][2] Its efficacy is dependent on maintaining concentrations above the minimum inhibitory concentration (MIC) for the target pathogen.[3] For oral administration in rodents, a proper formulation of amoxicillin sodium is crucial for accurate dosing, palatability, and bioavailability. These application notes provide detailed protocols for the preparation and oral administration of amoxicillin sodium to rodents, along with relevant data on its physicochemical properties and pharmacokinetics.

Physicochemical Properties and Formulation Considerations

Amoxicillin's solubility and stability are critical factors in preparing an effective oral formulation.

Solubility: The solubility of amoxicillin is pH-dependent.[1][4] It exhibits its lowest solubility in the pH range of 4 to 6.[1] The sodium salt of amoxicillin is more soluble in water. For instance, amoxicillin trihydrate's solubility in water is approximately 1 to 10 mg/mL, depending on the pH.[5] The use of organic acids like citric acid can enhance the solubility of amoxicillin in water, which can be beneficial for creating more concentrated solutions.[6][7]

Stability: Reconstituted oral suspensions of amoxicillin are generally stable for 7 to 14 days when refrigerated.[8][9] The stability of amoxicillin in solution is significantly affected by temperature and pH.[4] Degradation is accelerated at higher temperatures and in alkaline conditions ($\text{pH} > 8$).[4] For optimal stability in a citrate buffer, a pH of 5.8-6.5 is recommended.[1] It is also important to note that amoxicillin sodium is very hygroscopic.[1]

Vehicle Selection: The choice of vehicle is critical for ensuring accurate delivery and minimizing stress to the animal.

- **Water:** Purified water is the most common and ideal vehicle for soluble forms of amoxicillin like the sodium salt.[10]
- **Methylcellulose:** For suspension formulations, 0.5% methylcellulose in water is a standard vehicle used in rodent oral gavage studies.[11]
- **Sweeteners and Flavoring Agents:** Commercial preparations for oral suspension often include sweeteners and flavorings to improve palatability, which can be particularly useful for administration in drinking water.[6][12]

Quantitative Data Summary

The following tables summarize key quantitative data for the oral administration of amoxicillin in rodents.

Table 1: Dosage and Administration in Rodents

Parameter	Mice	Rats	Reference
Oral Dosage Range	25 - 50 mg/kg	10 mg/lb (approx. 22 mg/kg) - 150 mg/kg	[8] [12] [13]
Frequency	Twice daily (BID)	Twice daily (BID) or every 8 hours	[8] [13]
Administration Route	Oral gavage, Medicated drinking water	Oral gavage, Medicated drinking water	[11] [12]
Typical Gavage Volume	10 mL/kg (0.2 mL for a 20g mouse)	10 mL/kg	[11] [14]

Table 2: Pharmacokinetic Parameters of Oral Amoxicillin in Rodents

Parameter	Value (Rats)	Reference
Oral Bioavailability	50% - 92%	[1] [5] [15]
Time to Peak Plasma Concentration (Tmax)	1 - 2 hours	[1]
Plasma Half-life (t1/2)	Approximately 61.3 minutes	[1]

Experimental Protocols

Protocol 1: Preparation of Amoxicillin Sodium Solution for Oral Gavage

This protocol describes the preparation of a 10 mg/mL amoxicillin sodium solution in water.

Materials:

- Amoxicillin sodium powder
- Sterile, purified water
- Calibrated balance

- Spatula
- Volumetric flask
- Magnetic stirrer and stir bar
- Sterile conical tubes for storage

Procedure:

- Calculate the required amount of amoxicillin sodium. For a 10 mg/mL solution, weigh out 100 mg of amoxicillin sodium for a final volume of 10 mL.
- Dissolve the powder. Add a portion of the sterile water to the volumetric flask containing the amoxicillin sodium powder.
- Mix thoroughly. Use a magnetic stirrer to ensure the powder is completely dissolved.
- Adjust to final volume. Once dissolved, add sterile water to reach the final desired volume.
- Store appropriately. Store the prepared solution in a sterile, clearly labeled conical tube at 2-8°C. The solution should be used within 7 days of preparation.[\[16\]](#)

Protocol 2: Administration of Amoxicillin Sodium Solution by Oral Gavage in Mice

This protocol outlines the standard procedure for oral gavage in mice.

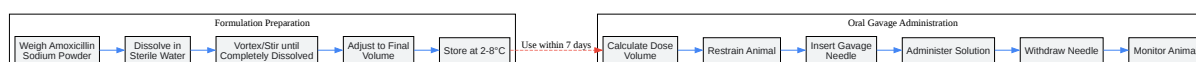
Materials:

- Prepared amoxicillin sodium solution
- Appropriately sized oral gavage needle (e.g., 20-gauge, 1.5-inch, curved with a ball tip for mice)[\[11\]](#)
- Syringe (1 mL)
- Animal restraint device (optional)

Procedure:

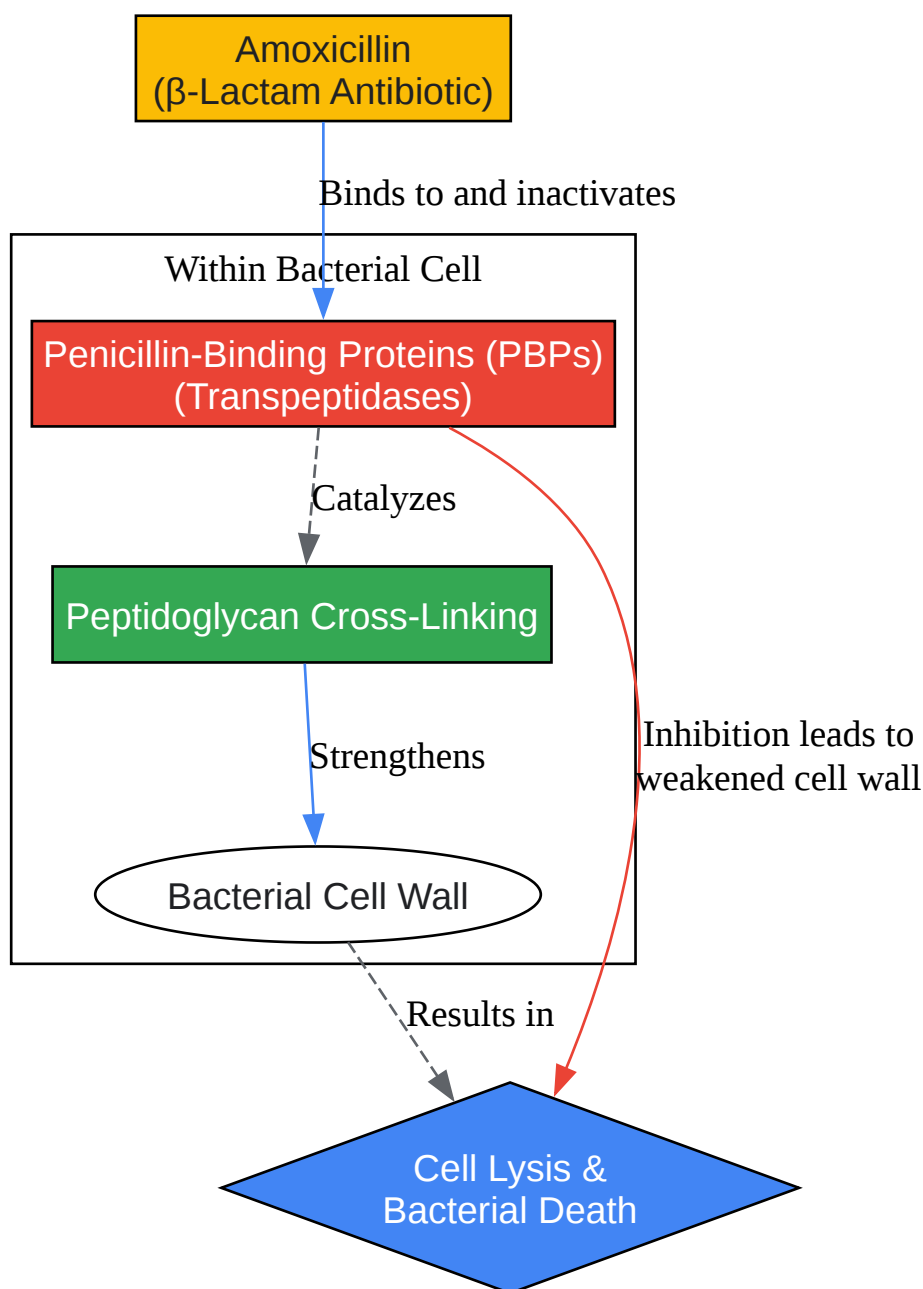
- Calculate the dose volume. Based on the animal's body weight and the desired dose (mg/kg), calculate the volume of the amoxicillin solution to be administered. For a 25g mouse receiving a 50 mg/kg dose of a 10 mg/mL solution, the volume would be 0.125 mL.
- Prepare the syringe. Draw the calculated volume of the amoxicillin solution into the syringe attached to the gavage needle.
- Restrain the animal. Gently but firmly restrain the mouse, ensuring its head and body are in a straight line to facilitate the passage of the gavage needle.
- Insert the gavage needle. Carefully insert the gavage needle into the side of the mouth, advancing it along the roof of the mouth towards the esophagus. The animal should swallow the needle. Do not force the needle.
- Administer the solution. Once the needle is in the correct position (a gentle resistance will be felt as it passes into the esophagus), slowly administer the solution.
- Withdraw the needle. Gently remove the gavage needle in the same direction it was inserted.
- Monitor the animal. Observe the animal for any signs of distress after the procedure.

Visualizations



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Caption: Experimental workflow for preparing and administering Amoxicillin sodium.



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Caption: Mechanism of action of Amoxicillin.

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